

Application Notes and Protocols: Nampt-IN-5

Solubility and Preparation in DMSO

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Compound of Interest

Compound Name: *Nampt-IN-5*

Cat. No.: *B2955876*

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Introduction

Nampt-IN-5 is a potent and orally active inhibitor of nicotinamide phosphoribosyltransferase (NAMPT), the rate-limiting enzyme in the NAD⁺ salvage pathway.[1][2] By inhibiting NAMPT, **Nampt-IN-5** effectively depletes intracellular NAD⁺ levels, a critical coenzyme for numerous cellular processes, thereby inducing apoptosis in cancer cells.[3][4] This document provides detailed protocols for the preparation of **Nampt-IN-5** solutions in DMSO for in vitro research applications, along with relevant data on its solubility and chemical properties.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Nampt-IN-5** is presented in the table below.

Property	Value	Reference
Molecular Weight	427.5 g/mol	[1]
Formula	C25H25N5O2	[1]
CAS Number	2380013-17-0	[1]
Appearance	Solid powder	
Purity	≥98%	[2]

Solubility Data

Nampt-IN-5 exhibits good solubility in dimethyl sulfoxide (DMSO). The following table summarizes the solubility information.

Solvent	Concentration (Mass)	Concentration (Molar)	Notes	Reference
DMSO	48 mg/mL	112.28 mM	Sonication is recommended to aid dissolution.	[1]

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Nampt-IN-5** in DMSO, a common starting concentration for in vitro experiments.

Materials:

- **Nampt-IN-5** powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Calibrated analytical balance

- Vortex mixer
- Water bath sonicator

Procedure:

- **Equilibrate:** Allow the vial of **Nampt-IN-5** powder to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **Nampt-IN-5** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.275 mg of **Nampt-IN-5**.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **Nampt-IN-5** powder. To continue the example, add 1 mL of DMSO.
- **Dissolution:**
 - Vortex the tube vigorously for 1-2 minutes to initiate dissolution.
 - If the compound is not fully dissolved, sonicate the tube in a water bath sonicator for 10-15 minutes.^[1] Check for complete dissolution visually. If necessary, brief warming to 37°C can also aid dissolution.
- **Storage:** Once fully dissolved, the stock solution should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).^{[1][2]}

Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the 10 mM DMSO stock solution to prepare working solutions for treating cells in culture. It is crucial to maintain a low final DMSO concentration in the cell culture medium to avoid solvent-induced toxicity. A final DMSO concentration of $\leq 0.1\%$ is generally recommended.

Materials:

- 10 mM **Nampt-IN-5** DMSO stock solution

- Sterile cell culture medium appropriate for your cell line

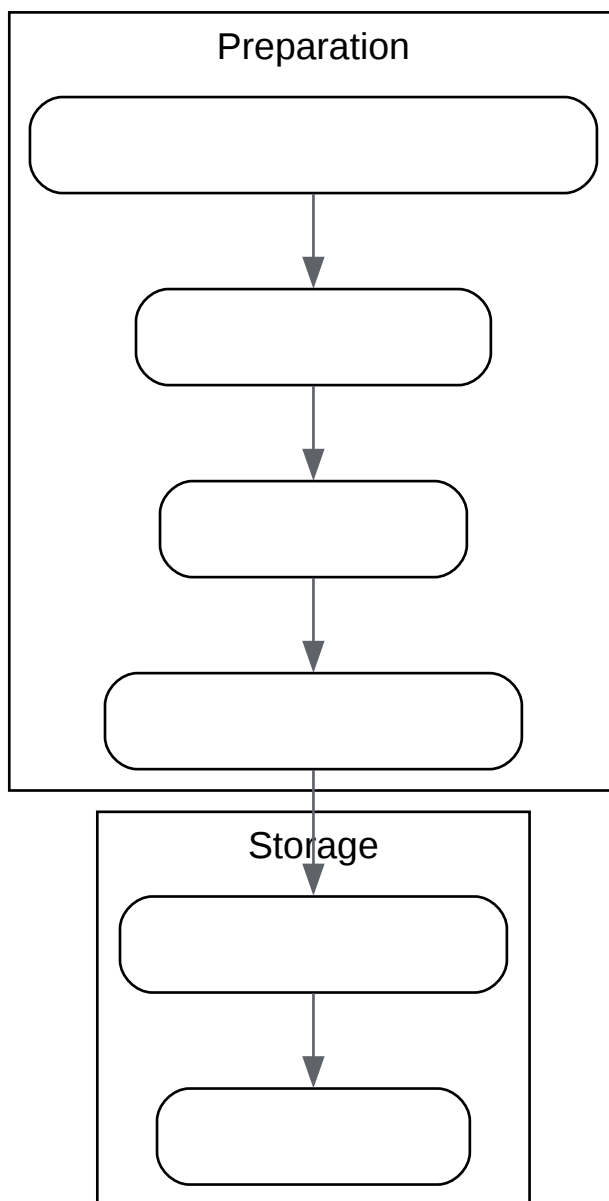
Procedure:

- Thaw Stock Solution: Thaw an aliquot of the 10 mM **Nampt-IN-5** DMSO stock solution at room temperature.
- Serial Dilutions: Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentrations. For example, to prepare a 10 μ M working solution from a 10 mM stock, you can perform a 1:1000 dilution.
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without the inhibitor. This is essential to distinguish the effects of the compound from those of the solvent.
- Immediate Use: It is recommended to prepare working solutions fresh for each experiment and use them immediately.[\[1\]](#)

Visualizations

Experimental Workflow for DMSO Stock Preparation

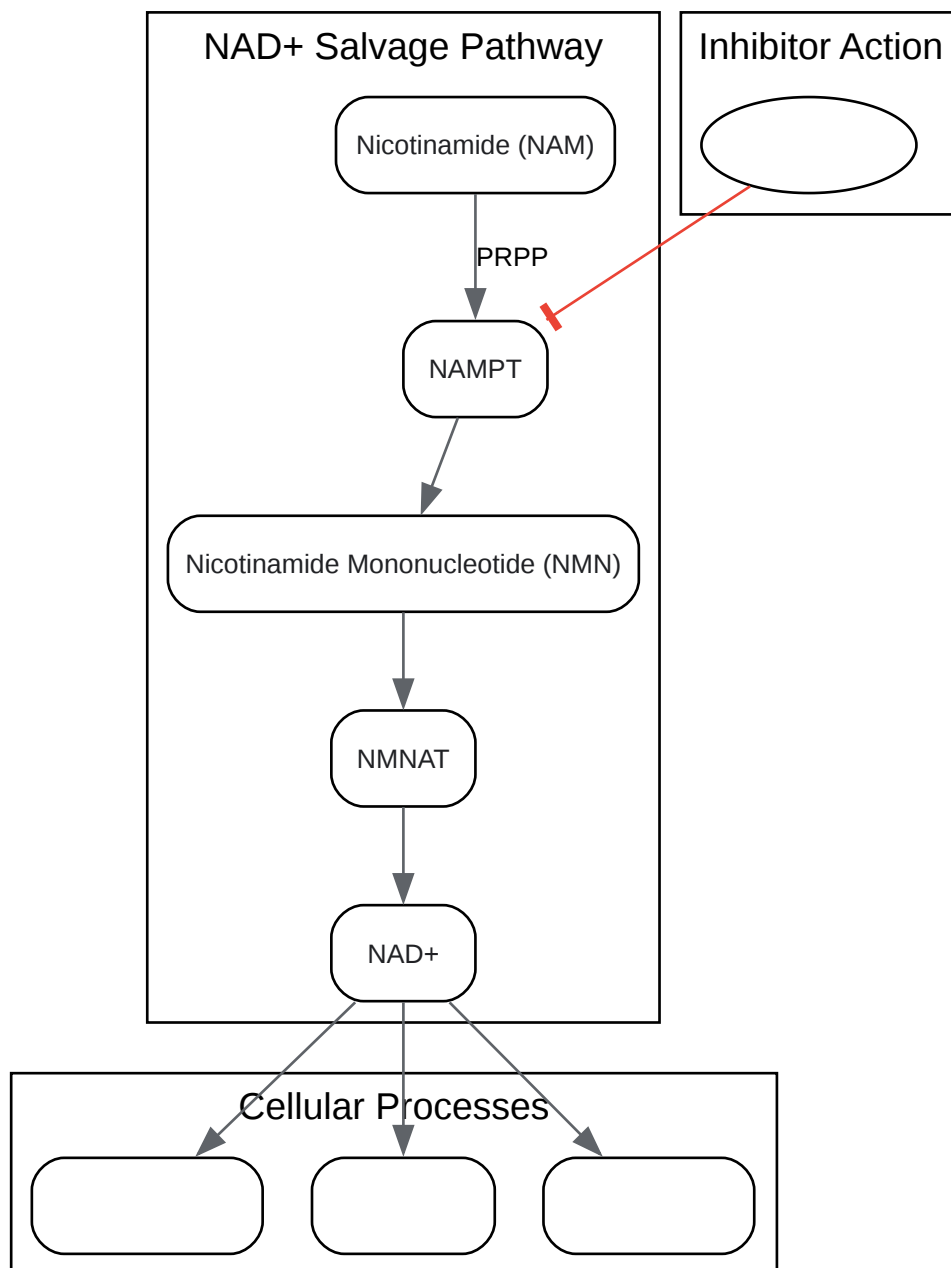
Workflow for Nampt-IN-5 DMSO Stock Preparation



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Caption: Workflow for preparing **Nampt-IN-5** DMSO stock solution.

NAMPT Signaling Pathway Inhibition

Inhibition of the NAD⁺ Salvage Pathway by Nampt-IN-5

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Caption: **Nampt-IN-5** inhibits the NAMPT-mediated conversion of NAM to NMN.

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